

Dicyclobutylidene CAS number and IUPAC name

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Compound of Interest

Compound Name: *Dicyclobutylidene*

Cat. No.: *B1204455*

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Dicyclobutylidene: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a concise yet comprehensive overview of **dicyclobutylidene**, a unique bicyclic alkene. While not extensively documented in the context of drug development, its distinct structure presents potential avenues for synthetic exploration. This document consolidates available data on its chemical identity, physical properties, and general synthetic approaches for related compounds, offering a foundational resource for researchers interested in this and similar chemical scaffolds.

Chemical Identity

Dicyclobutylidene is a hydrocarbon featuring two cyclobutane rings connected by a double bond. Its precise identification is crucial for database searches, procurement, and regulatory compliance.

Identifier	Value	Citation
IUPAC Name	cyclobutylidenecyclobutane	[1]
CAS Number	6708-14-1	[1]
Molecular Formula	C8H12	[1]
Molecular Weight	108.18 g/mol	[1]
InChI Key	ANQVAFUCYRKOQ-UHFFFAOYSA-N	[1]
Canonical SMILES	C1CC(=C2CCC2)C1	

Physicochemical Properties

Understanding the physicochemical properties of **dicyclobutylidene** is fundamental to its handling, application in synthetic protocols, and potential biological interactions. The following table summarizes key computed properties.

Property	Value	Citation
XLogP3	2.7	
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	0	
Rotatable Bond Count	0	
Exact Mass	108.093900383 g/mol	[1]
Monoisotopic Mass	108.093900383 g/mol	[1]
Topological Polar Surface Area	0 Å ²	
Heavy Atom Count	8	
Complexity	103	

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **dicyclobutylidene** are not readily available in the public domain. However, the synthesis of structurally related diarylidene derivatives of cyclobutanone has been described and can serve as a methodological reference. A general approach involves the Claisen-Schmidt condensation.^[2]

Example Protocol: Synthesis of Dibenzylidenecyclobutanone^[2]

This protocol describes the synthesis of a related class of compounds and should be adapted and optimized for **dicyclobutylidene**.

Materials:

- Cyclobutanone
- Aromatic aldehyde (e.g., benzaldehyde)
- Base catalyst (e.g., sodium hydroxide or potassium hydroxide)
- Solvent (e.g., ethanol)

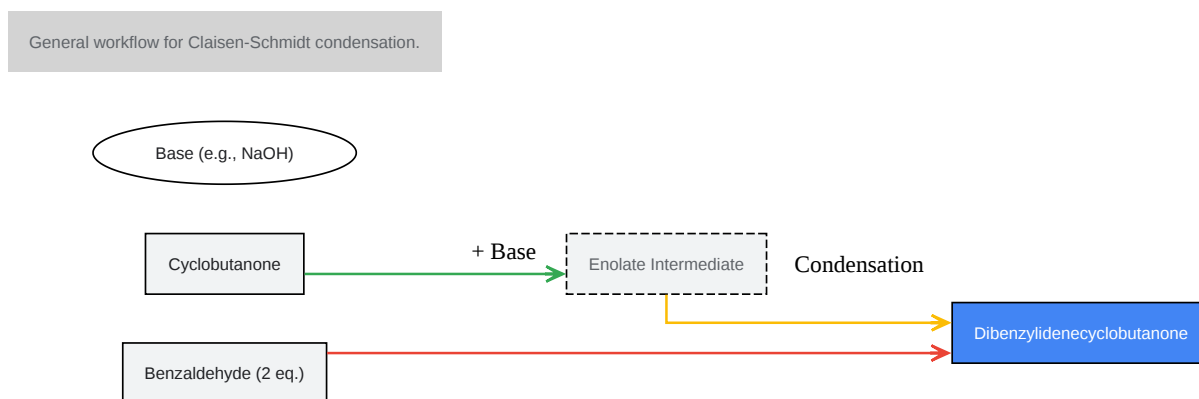
Procedure:

- A solution of the chosen aromatic aldehyde (2 equivalents) and cyclobutanone (1 equivalent) is prepared in a suitable solvent, such as ethanol.
- The reaction mixture is cooled in an ice bath.
- An aqueous solution of a strong base, such as sodium hydroxide, is added dropwise to the cooled mixture with continuous stirring.
- The reaction is allowed to proceed at a controlled temperature until completion, which can be monitored by techniques like thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is neutralized with an acid.

- The product is typically isolated by filtration or extraction.
- Further purification of the crude product can be achieved by recrystallization or column chromatography.

Visualization of a Related Synthetic Pathway

As specific signaling pathways involving **dicyclobutylidene** are not documented, the following diagram illustrates the general Claisen-Schmidt condensation reaction for the synthesis of a dibenzylidenecyclobutanone, a compound class related to **dicyclobutylidene**.



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Caption: General workflow for Claisen-Schmidt condensation.

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References

- 1. Bicyclobutylidene | C₈H₁₂ | CID 23174 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Synthesis, Structure and Photochemistry of Dibenzylidenecyclobutanones - PMC [pmc.ncbi.nlm.nih.gov]
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